

oxolinic acid binding affinity DNA vs other antibiotics

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Compound Focus: Oxolinic Acid

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DNA Binding Affinity of Oxolinic Acid Complexes

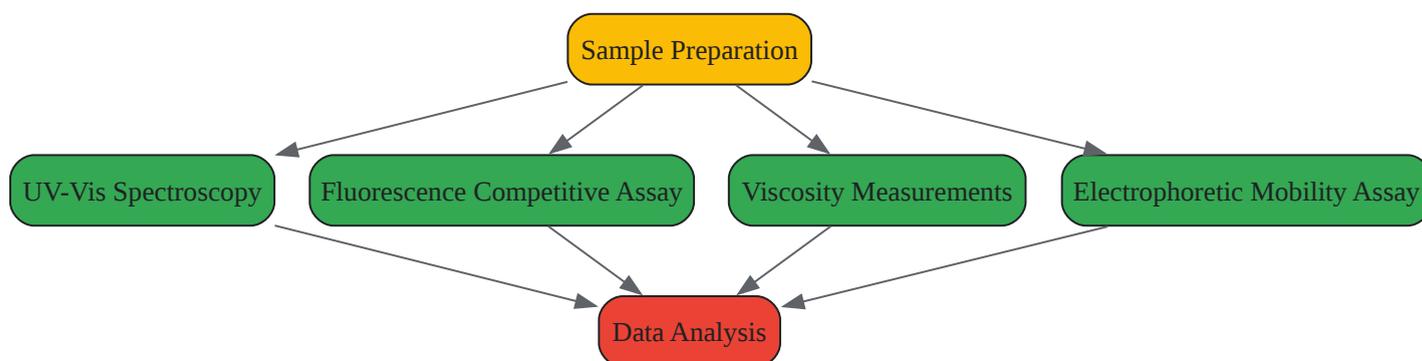
The table below summarizes quantitative DNA binding data for **oxolinic acid** and its metal complexes from experimental studies.

Compound	DNA Binding Constant (K_b)	Experimental Conditions	Proposed Binding Mode
Oxolinic Acid (Hoxo)	Not prominently reported in provided data		
[Tb(oxo)(OH)(H ₂ O)]·0.5H ₂ O	(1.07×10^6 , M^{-1})	CT DNA, Tris-HCl buffer, pH ~7.2 [1]	Groove binding [1]
[Sm(oxo)(OH)(H ₂ O)]·H ₂ O	(9.33×10^4 , M^{-1})	CT DNA, Tris-HCl buffer, pH ~7.2 [1]	Groove binding [1]
Other Rare-Earth Complexes (Y, La, Eu, Gd)	(1.56×10^5 - 6.03×10^5 , M^{-1}) [1]	CT DNA, Tris-HCl buffer, pH ~7.2 [1]	Groove binding [1]

Compound	DNA Binding Constant (K_b)	Experimental Conditions	Proposed Binding Mode
[Zn(oxo) ₂ (1,10-phen)]	High affinity (specific K_b not listed)	CT DNA, Tris-HCl buffer [2]	Intercalation [2]
[Mn(oxo) ₂ (1,10-phen)]	High affinity (specific K_b not listed)	CT DNA, 5 mM Tris-HCl/50 mM NaCl buffer, pH 7.2 [3]	Intercalation [3]

Experimental Protocols for DNA Binding Studies

The following workflow outlines the standard methodologies used in the cited studies to determine the DNA binding affinity and mode of interaction.



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Detailed Methodology:

- **Sample Preparation:**
 - **DNA Stock:** Calf Thymus DNA (CT DNA) is commonly used. Its concentration is determined spectrophotometrically using the extinction coefficient at 260 nm [1] [2] [3].
 - **Compound Solution:** The compound (metal complex or ligand) is dissolved in an appropriate solvent like DMSO, ensuring the final DMSO concentration does not affect DNA structure [1].

- **UV-Vis Spectroscopy (for Binding Constant K_b):**
 - **Procedure:** Titrate a fixed concentration of the test compound with increasing amounts of CT DNA.
 - **Measurement:** Record the absorption spectrum after each addition. A phenomenon called **hypochromism** (decrease in absorbance) and/or a **red-shift** (bathochromic shift) in the compound's absorption band indicates binding to DNA [1] [3].
 - **Analysis:** The DNA binding constant (K_b) is calculated using the Wolfe-Shimmer equation or similar methods, based on the changes in absorbance [1].
- **Competitive Binding with Ethidium Bromide (EB):**
 - **Procedure:** EB is a classic DNA intercalator that fluoresces intensely when bound to DNA. The test compound is added to a pre-formed DNA-EB complex.
 - **Measurement:** The decrease in fluorescence intensity is monitored as the test compound displaces EB from the DNA.
 - **Analysis:** The extent of fluorescence quenching (K_{sv} , Stern-Volmer constant) indicates the compound's ability to compete with EB and intercalate into DNA [2] [3].
- **Viscosity Measurements:**
 - **Procedure:** The viscosity of a DNA solution is measured upon the addition of the test compound.
 - **Analysis:** Classical intercalation causes a significant increase in the overall DNA chain length and, consequently, its viscosity. Groove binders or electrostatic interactions typically cause less pronounced or no change in viscosity. This serves as a critical test to confirm intercalation [3].
- **Electrophoretic Mobility Assay:**
 - **Procedure:** Plasmid DNA is incubated with the test compound and then run on an agarose gel.
 - **Analysis:** If the compound binds to DNA (especially via intercalation), it can alter the DNA's supercoiling and thus its mobility through the gel, providing visual evidence of interaction [3].

Comparison with Other Antibiotics

Direct, side-by-side experimental comparisons of DNA binding constants between **oxolinic acid** complexes and other major antibiotic classes are not extensively covered in the provided search results. However, the following contextual information is available:

- **Mechanism vs. Binding:** It is crucial to distinguish between a drug's **primary mechanism of action** and its **DNA binding affinity**.
 - **Oxolinic Acid's Primary Mechanism:** It is a quinolone antibiotic that primarily acts by inhibiting bacterial DNA gyrase (topoisomerase II), stabilizing a covalent enzyme-DNA complex that leads to double-stranded DNA breaks and cell death [4] [5] [6]. Its direct DNA binding is not its main antibacterial mechanism.
 - **Other DNA-Targeting Antibiotics:** Other classes, such as **anthracyclines** (e.g., doxorubicin) and **actinomycins** (e.g., actinomycin D), are well-known to function primarily through strong intercalation into DNA. These typically have DNA binding constants ((K_b)) on the order of (10^6) to $(10^7, M^{-1})$ or higher, which is generally stronger than the values reported for **oxolinic acid** metal complexes [1].
- **Role of Metal Complexation:** The studies highlight that forming metal complexes with **oxolinic acid** is a strategy for **drug repositioning**, creating new chemical entities with potentially altered biological activities. These complexes often exhibit enhanced DNA binding affinity and cytotoxicity compared to the parent **oxolinic acid** drug, suggesting potential for applications beyond their original antibacterial use, such as in anticancer research [1] [7].

Key Research Gaps and Future Directions

Based on the available data, here are some areas where further research would be valuable:

- **Systematic Comparisons:** There is a need for studies that directly and systematically compare the DNA binding affinities of **oxolinic acid** and its complexes with other intercalating antibiotics under identical experimental conditions.
- **Expanded Antibiotic Spectrum:** Research could be extended to include comparisons with other important antibiotic classes known to interact with DNA, such as the aforementioned anthracyclines.

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References

1. Rare-Earth Metal Complexes of the Antibacterial Drug Oxolinic ... Acid [pubmed.ncbi.nlm.nih.gov]
2. Zinc complexes of the antibacterial drug oxolinic ... | Sigma-Aldrich acid [sigmaaldrich.com]
3. (PDF) Structure, antimicrobial activity, DNA - and albumin- binding of... [academia.edu]
4. Mechanism of Quinolone Action and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
5. What is the mechanism of Oxolinic Acid? [synapse.patsnap.com]
6. Oxolinic Acid - an overview [sciencedirect.com]
7. Rare-Earth Metal Complexes of the Antibacterial Drug ... [mdpi.com]

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